

2,4-Dimethylbenzophenone: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: **2,4-Dimethylbenzophenone**

Cat. No.: **B072148**

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling information for **2,4-Dimethylbenzophenone** (CAS No. 1140-14-3), a chemical intermediate used in various industrial and research applications. This document outlines the known hazards, exposure control measures, and emergency procedures to ensure its safe use in a laboratory setting. All personnel handling this substance should be thoroughly trained in these procedures.

Hazard Identification and Classification

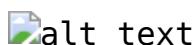
2,4-Dimethylbenzophenone is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are associated with acute toxicity, skin and eye irritation, and respiratory tract irritation.[\[1\]](#)[\[2\]](#)

GHS Classification

Hazard Class	Category	Hazard Statement
Acute toxicity, Oral	4	H302: Harmful if swallowed [1] [2]
Skin corrosion/irritation	2	H315: Causes skin irritation [1] [2]
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation [1] [2]
Specific target organ toxicity, single exposure; Respiratory tract irritation	3	H335: May cause respiratory irritation [1]

Hazard Pictograms and Signal Word

Pictogram:



Signal Word: Warning[\[1\]](#)[\[2\]](#)

Physical and Chemical Properties

A thorough understanding of the physical and chemical properties of **2,4-Dimethylbenzophenone** is essential for its safe handling and storage.

Property	Value
Molecular Formula	C ₁₅ H ₁₄ O ^{[1][3]}
Molecular Weight	210.27 g/mol ^{[1][3]}
CAS Number	1140-14-3 ^{[1][3]}
Appearance	Light brown powder solid ^[4]
Boiling Point	200 °C at 17 mmHg ^[4]
Melting Point	93 - 97 °C ^[4]
Solubility	No data available ^[4]
Flash Point	No data available ^[4]
Autoignition Temperature	No data available ^[4]

Toxicological Information

While specific quantitative toxicological data such as LD50 (median lethal dose) and LC50 (median lethal concentration) for **2,4-Dimethylbenzophenone** are not readily available in the reviewed literature, the GHS classification indicates that it is harmful if swallowed.^{[1][2]} For context, toxicological data for the parent compound, benzophenone, is provided below. It is crucial to note that this data is not directly applicable to **2,4-Dimethylbenzophenone** and should be used for informational purposes only.

Toxicological Data for Benzophenone (CAS No. 119-61-9)

Test	Species	Route	Value
LD50	Rat	Oral	> 10,000 mg/kg
LD50	Mouse	Oral	2,896 mg/kg
LD50	Rabbit	Dermal	3,535 mg/kg

This data is for Benzophenone and not **2,4-Dimethylbenzophenone**.

Experimental Protocols for Hazard Assessment

The GHS classifications for skin and eye irritation are typically determined through standardized experimental protocols. The following are summaries of the relevant OECD guidelines.

Skin Irritation: OECD Test Guideline 404

This test is designed to assess the potential of a substance to cause skin irritation.[\[1\]](#)

Methodology:

- Test Animal: Healthy, young adult albino rabbit.
- Application: A single dose of 0.5 g of the solid test substance, moistened with a small amount of a suitable vehicle, is applied to a small area of shaved skin (approximately 6 cm²). An untreated area of skin serves as a control.
- Exposure: The application site is covered with a porous gauze dressing and semi-occlusive bandage for a 4-hour exposure period.
- Observation: After the exposure period, the dressing is removed, and the skin is observed for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal. Observations may continue for up to 14 days to assess the reversibility of any effects.
- Scoring: The severity of erythema and edema is scored according to a standardized scale.

Eye Irritation: OECD Test Guideline 405

This test evaluates the potential of a substance to cause serious eye damage or irritation.[\[2\]](#)

Methodology:

- Test Animal: Healthy, young adult albino rabbit.
- Application: A single dose of the test substance (0.1 mL for liquids or not more than 0.1 g for solids) is instilled into the conjunctival sac of one eye. The other eye remains untreated and serves as a control.

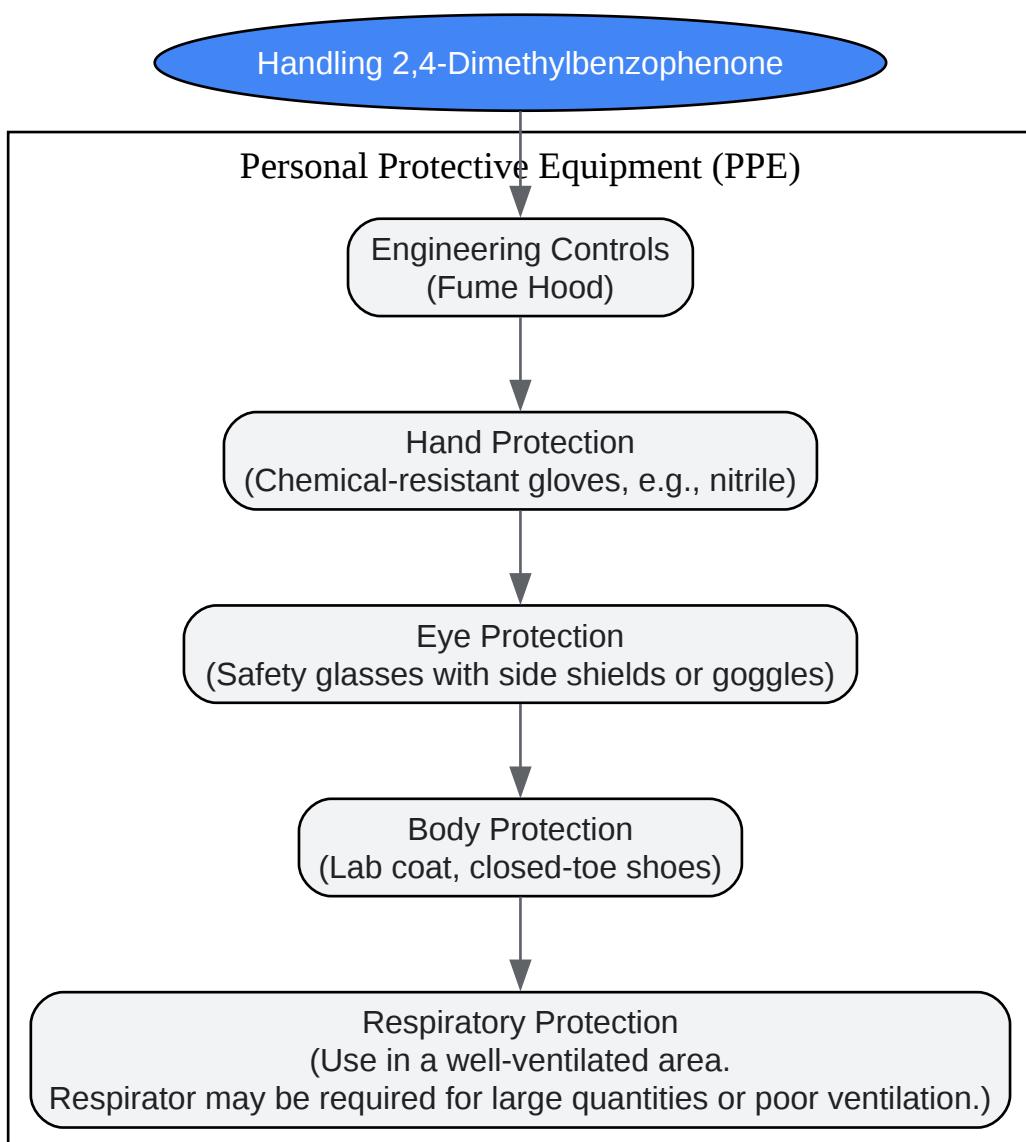
- Observation: The eyes are examined for corneal opacity, iris lesions, and conjunctival redness and swelling at 1, 24, 48, and 72 hours after instillation. Observations may continue for up to 21 days.
- Scoring: The severity of the ocular lesions is graded according to a standardized scoring system.

Safe Handling and Storage

Adherence to proper handling and storage procedures is paramount to minimizing the risk of exposure.

Personal Protective Equipment (PPE)

The following diagram outlines the recommended PPE for handling **2,4-Dimethylbenzophenone**.



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Caption: Recommended Personal Protective Equipment for handling **2,4-Dimethylbenzophenone**.

Handling Procedures

- Handle in a well-ventilated area, preferably in a chemical fume hood.[\[2\]](#)
- Avoid breathing dust.[\[2\]](#)
- Avoid contact with skin and eyes.[\[5\]](#)

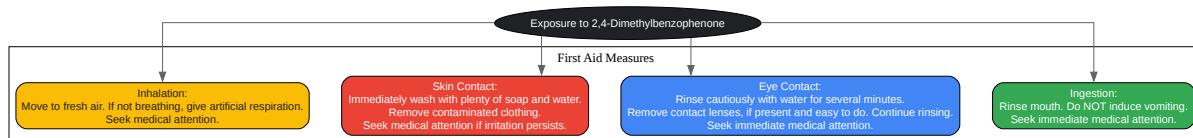
- Wash hands thoroughly after handling.[2]
- Do not eat, drink, or smoke in the work area.[2]

Storage Requirements

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[2][4]
- Keep away from strong oxidizing agents.[4]
- Store locked up.[2]

Emergency Procedures

The following flowchart outlines the appropriate first aid measures in case of exposure to **2,4-Dimethylbenzophenone**.



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Caption: First aid procedures for exposure to **2,4-Dimethylbenzophenone**.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, water spray, or alcohol-resistant foam.[2][5]
- Hazardous Combustion Products: Carbon monoxide and carbon dioxide.[5]

- Special Protective Equipment: Wear a self-contained breathing apparatus and full protective gear.[\[2\]](#)

Accidental Release Measures

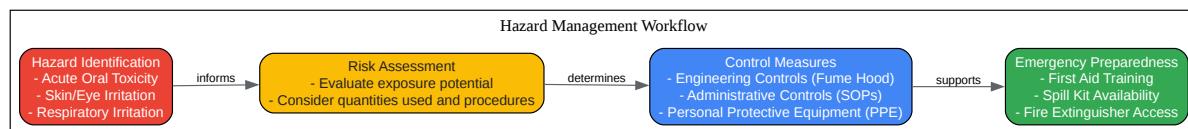
- Personal Precautions: Ensure adequate ventilation and wear appropriate PPE. Avoid dust formation.
- Environmental Precautions: Prevent from entering drains or waterways.
- Containment and Cleanup: Sweep up the material and place it in a suitable container for disposal.

Disposal Considerations

Dispose of **2,4-Dimethylbenzophenone** and its containers in accordance with local, regional, and national regulations.[\[2\]](#) It may be possible to dispose of the chemical through a licensed waste disposal company.

Logical Relationship of Hazard Management

The effective management of risks associated with **2,4-Dimethylbenzophenone** involves a logical progression from identifying hazards to implementing control measures.



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Caption: Logical workflow for managing the hazards of **2,4-Dimethylbenzophenone**.

Disclaimer: This document is intended as a guide and is not a substitute for a comprehensive risk assessment. All users should consult the most current Safety Data Sheet (SDS) for **2,4-Dimethylbenzophenone**.

Dimethylbenzophenone and adhere to all applicable safety regulations.

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